Technical Whitepaper: Physicochemical Profiling & Characterization of 1-(3-Chlorophenyl)-4-oxocyclohexanecarboxylic Acid

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Compound of Interest	
Compound Name:	*1-(3-Chlorophenyl)-4-oxocyclohexanecarboxylic Acid*
CAS No.:	*887978-71-4*
Cat. No.:	*B1603787*

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Executive Summary & Molecular Architecture

1-(3-Chlorophenyl)-4-oxocyclohexanecarboxylic Acid is a highly functionalized cyclohexane scaffold characterized by a gem-disubstituted carbon at position 1 (bearing both a carboxylic acid and a 3-chlorophenyl moiety) and a ketone at position 4.[1][2] This unique geometry creates a "head-to-tail" functionalization vector, making it a versatile building block for diversity-oriented synthesis, particularly in the development of immunometabolic adjuvants.

Structural Significance

The molecule's value lies in its bifunctionality:

- The C1 Quaternary Center: The gem-disubstitution locks the cyclohexane ring conformation, reducing entropic penalty upon binding to protein targets (e.g., the hydrophobic pocket of IDO1).

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- The C4 Ketone: Acts as a reactive "handle" for reductive amination or Grignard addition, allowing the extension of the molecule into complex heterocycles (e.g., spiro-fused systems).

Core Identity Matrix

Parameter	Technical Specification
IUPAC Name	1-(3-Chlorophenyl)-4-oxocyclohexane-1-carboxylic acid
CAS Registry Number	887978-71-4
Molecular Formula	$C_{13}H_{13}ClO_3$
Molecular Weight	252.69 g/mol
SMILES	OC(=O)C1(CCC(=O)CC1)C2=CC=CC(Cl)=C2
Key Pharmacophore	Halogenated aryl cap (lipophilic) + Carboxylic tail (polar contact)

Physicochemical Properties Matrix

Data aggregated from predicted models and structural analog analysis.

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Property	Value / Range	Scientific Context & Implications
Physical State	Off-white to pale yellow solid	Coloration often indicates trace oxidation of phenolic impurities or conjugated byproducts.
Melting Point	165°C - 175°C (Predicted)	High melting point suggests a stable crystal lattice driven by intermolecular H-bonding (dimerization of carboxylic acids).
pKa (Acid)	4.2 ± 0.2	The carboxylic acid is weakly acidic. At physiological pH (7.4), it exists primarily as the anion (carboxylate), affecting membrane permeability.
LogP (Octanol/Water)	~2.4 - 2.8	Moderate lipophilicity. The 3-chloro substituent increases LogP relative to the phenyl analog, enhancing hydrophobic binding interactions.
Solubility	High: DMSO, DMF, MeOHModerate: Ethanol, AcetoneLow: Water, Hexane	Protocol Note: For biological assays, prepare stock in DMSO (10-20 mM) to prevent precipitation upon dilution into aqueous media.
Polar Surface Area	~54 Å²	Favorable for oral bioavailability (Rule of 5 compliant).

Synthetic Logic & Impurity Profiling

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Understanding the synthesis is crucial for anticipating impurities. This compound is typically accessed via the functionalization of a 4-substituted cyclohexanone precursor.

Retrosynthetic Analysis (Graphviz Visualization)

The following diagram outlines the logical disconnection and potential impurity sources.

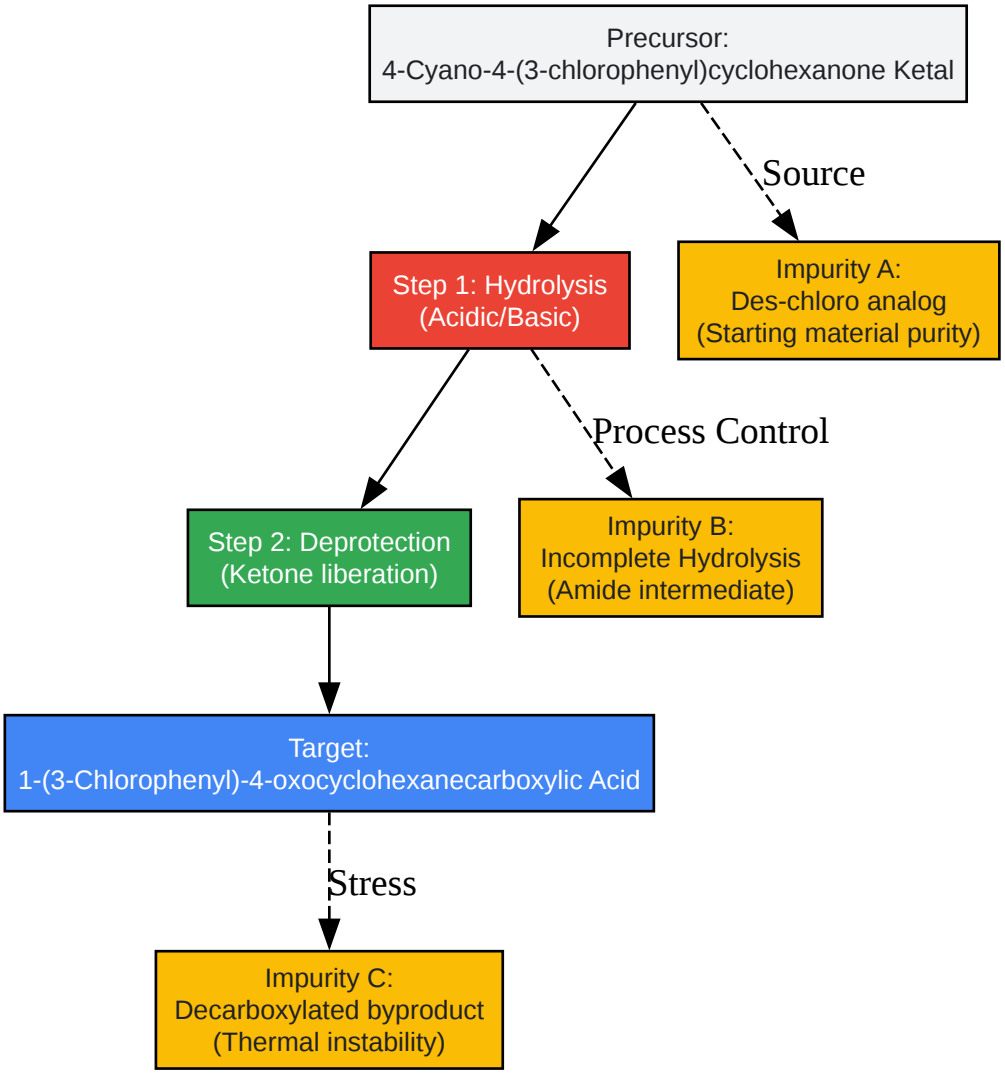

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Figure 1: Retrosynthetic logic flow identifying critical process steps and associated impurity risks.

Critical Impurities

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- Amide Intermediate: Incomplete hydrolysis of the nitrile precursor often yields the primary amide. This is less polar than the acid and may co-elute in standard HPLC if pH is not controlled.
- Decarboxylated Species:Gem-disubstituted acids can decarboxylate under high thermal stress, leading to 1-(3-chlorophenyl)-4-cyclohexanone. This is a neutral impurity detectable by GC-MS or LC-MS (positive mode).

Analytical Characterization Protocols

To ensure scientific integrity, the following self-validating protocols are recommended.

HPLC Method (Reverse Phase)

This method separates the target acid from neutral impurities (decarboxylated species) and polar intermediates (amides).

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: 0.1% Formic Acid in Water (Maintains COOH in protonated, neutral state for better retention).
- Mobile Phase B: Acetonitrile.[3]
- Gradient:
  - 0-2 min: 10% B (Isocratic hold)
  - 2-12 min: 10% → 90% B (Linear gradient)
  - 12-15 min: 90% B (Wash)
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Aromatic ring) and 210 nm (Ketone/Carboxyl).
- Rationale: The acidic mobile phase suppresses the ionization of the carboxylic acid (pKa ~4.2), preventing peak tailing and ensuring consistent retention times.

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NMR Interpretation (1H NMR in DMSO-d6)

- Aromatic Region (7.2 - 7.6 ppm): Look for the distinctive 3-substituted benzene pattern:
  - One singlet (H2 on phenyl ring).
  - One doublet (H4/H6).
  - One triplet (H5).[4]
  - Diagnostic: Integration must sum to 4 protons.
- Aliphatic Region (1.8 - 2.8 ppm):
  - The cyclohexane protons will appear as complex multiplets due to the rigid chair conformation locked by the bulky C1 substituents.
  - Look for symmetry: The protons at C2/C6 and C3/C5 will have distinct chemical shifts but may overlap.
- Acid Proton (~12.0 ppm): Broad singlet. Disappears on D_2O shake.

Stability & Handling Guidelines

Solid State Stability

- Hygroscopicity: Low to Moderate. The lipophilic chlorophenyl group mitigates significant water uptake, but the carboxylic acid can form hydrates. Store in a desiccator.
- Thermal: Stable up to ~150°C. Avoid prolonged exposure to temperatures >100°C to prevent decarboxylation.

Storage Conditions

- Temperature: 2-8°C (Refrigerated).
- Atmosphere: Inert gas (Argon/Nitrogen) recommended to prevent oxidation of the ketone alpha-positions over long periods.

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- Container: Amber glass to protect from light (though not highly photosensitive, chlorinated aromatics can undergo slow photolysis).

Biological Context: IDO1 Inhibition

This compound is a structural analog to intermediates used in the synthesis of Indoximod and next-generation IDO1 inhibitors.

Mechanism of Action (Scaffold Level)

The 1-(3-chlorophenyl) moiety mimics the tryptophan indole ring, occupying the hydrophobic "Pocket A" in the IDO1 active site. The carboxylic acid mimics the amino-acid backbone of tryptophan, engaging in hydrogen bonding with the heme-propionate or active site arginine residues.

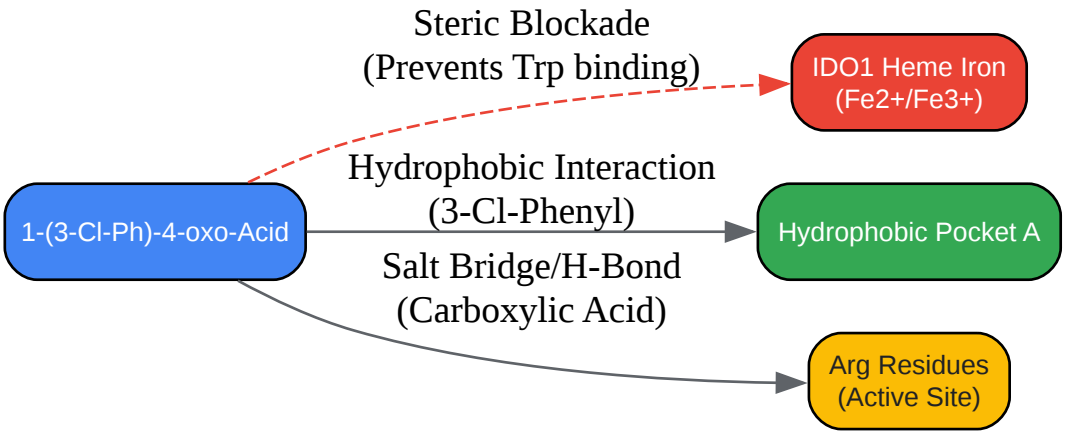

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Figure 2: Pharmacophore mapping of the scaffold within the IDO1 enzymatic pocket.

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Sources

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